

A Comprehensive Technical Guide to Cuprous Cyanide (CAS Registry Number: 544-92-3)

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Compound of Interest

Compound Name: Cupric cyanide

Cat. No.: B1143707

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Abstract

This technical guide provides an in-depth overview of cuprous cyanide (CuCN), a versatile and crucial reagent in modern chemistry. With the CAS Registry Number 544-92-3, this inorganic compound is a cornerstone in the synthesis of nitriles and the formation of organocuprates, both of which are pivotal in the development of pharmaceuticals and other complex organic molecules. This document consolidates essential quantitative data, detailed experimental protocols for its primary applications, and visual representations of key chemical transformations to serve as a comprehensive resource for the scientific community.

Chemical and Physical Properties

Cuprous cyanide is an off-white to pale yellow or greenish powder, a color variation often attributed to the presence of Cu(II) impurities.^{[1][2][3][4]} It is an inorganic coordination polymer with the chemical formula CuCN.^[1]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of cuprous cyanide.

Identifier	Value	Reference
CAS Registry Number	544-92-3	[1] [5] [6] [7] [8]
Molecular Formula	CuCN	[1] [4] [6] [7]
Molecular Weight	89.56 g/mol	[1] [3] [4] [6] [7]
IUPAC Name	Copper(I) cyanide	[1] [3]
Synonyms	Cuprous cyanide, Copper cyanide	[1] [6] [7]

Physical Property	Value	Reference
Appearance	Off-white / pale yellow / greenish powder/crystalline solid	[1] [2] [3] [4] [9]
Melting Point	474 °C (885 °F; 747 K)	[1] [4] [6] [9]
Density	2.92 g/cm ³	[1] [4] [6] [9]
Solubility in Water	Negligible (Solubility Product (K _{sp}): 3.47×10 ⁻²⁰)	[1] [2] [3] [6]
Solubility in other solvents	Insoluble in ethanol and cold dilute acids. Soluble in aqueous ammonia, pyridine, N-methylpyrrolidone, and solutions containing excess cyanide ions (e.g., KCN, NaCN).	[1] [2] [6] [9]
Crystal Structure	Exists in two polymorphs: a low-temperature (LT-CuCN) monoclinic form and a high-temperature (HT-CuCN) hexagonal form.	[1] [9]

Toxicological Data	Value	Reference
Oral LD50 (rat)	1265 mg/kg	[4][10][11]
Hazard Statements	H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H330 (Fatal if inhaled), H410 (Very toxic to aquatic life with long lasting effects)	[1]
Signal Word	Danger	[1]

Key Applications in Chemical Synthesis

Cuprous cyanide is a prominent reagent in organic chemistry, primarily utilized in the Rosenmund–von Braun reaction for the synthesis of aryl nitriles and in the formation of organocuprates for carbon-carbon bond formation.

The Rosenmund–von Braun Reaction

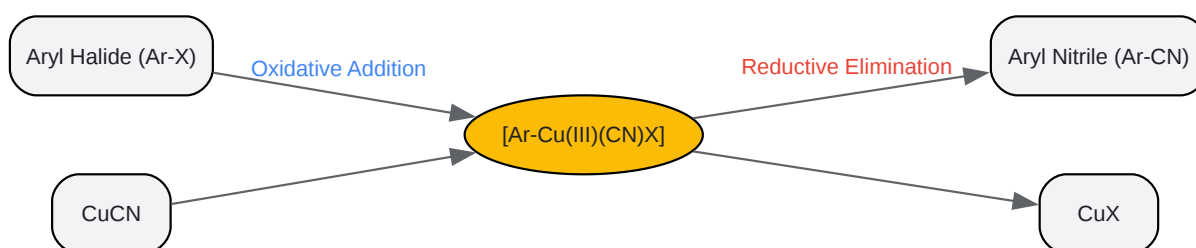
This reaction facilitates the conversion of aryl halides to aryl nitriles, a critical transformation in the synthesis of many pharmaceuticals and agrochemicals. The reaction typically involves heating an aryl halide with a stoichiometric amount of cuprous cyanide, often in a high-boiling polar solvent like DMF, pyridine, or nitrobenzene.[12][13][14]

- **Reagents and Setup:** In a reaction vessel equipped with a magnetic stirrer, condenser, and nitrogen inlet, combine the aryl halide (1 equivalent) and cuprous cyanide (1.2-2 equivalents).
- **Solvent Addition:** Add a high-boiling point aprotic polar solvent (e.g., DMF, NMP, or pyridine).
- **Reaction Conditions:** Heat the reaction mixture to a high temperature (typically 150-200 °C) under a nitrogen atmosphere.
- **Monitoring:** Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS, or LC-MS).

- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Quench the reaction with an aqueous solution of a complexing agent for copper, such as aqueous ammonia or a solution of ethylenediamine, to dissolve the copper salts. Extract the product with an organic solvent. The organic layers are then combined, washed, dried, and concentrated under reduced pressure. The crude product is purified by a suitable method, such as column chromatography or recrystallization.

Note: Recent advancements have shown that the addition of ligands like L-proline can promote the reaction at lower temperatures (80–120 °C), enhancing its applicability to sensitive substrates.[15]

The mechanism of the Rosenmund–von Braun reaction is thought to involve the oxidative addition of the aryl halide to a copper(I) species, forming a Cu(III) intermediate. This is followed by reductive elimination to yield the aryl nitrile and regenerate a copper(I) species.[12]



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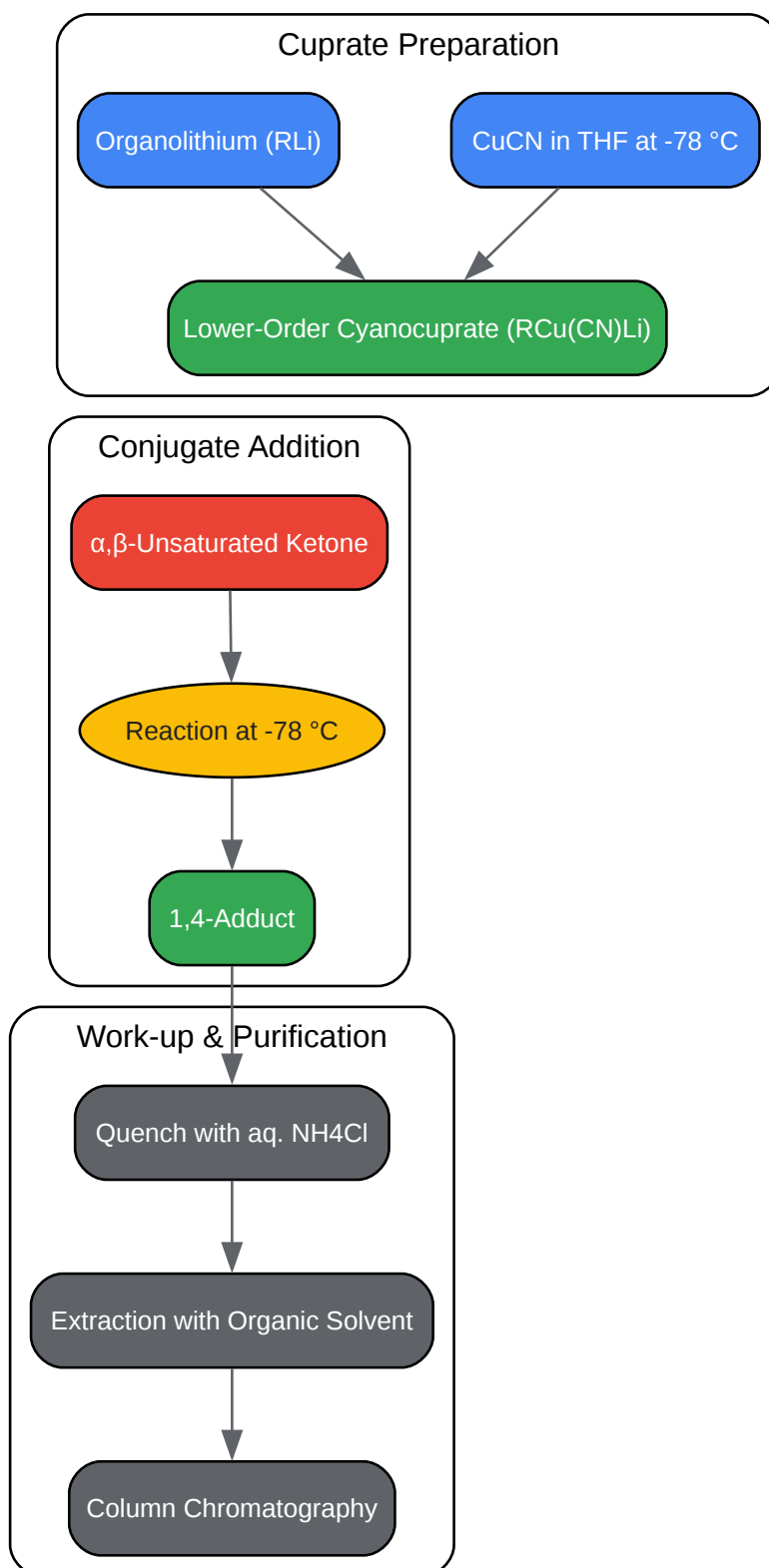
Caption: Mechanism of the Rosenmund–von Braun Reaction.

Formation and Reactions of Organocuprates

Cuprous cyanide is instrumental in the preparation of various organocuprate reagents, including Gilman reagents (R_2CuLi) and higher-order cyanocuprates ($R_2Cu(CN)Li_2$).[1][16] These reagents are highly valued for their ability to form new carbon-carbon bonds with high selectivity and are generally less basic and more selective than their organolithium or Grignard counterparts.[17]

- **Preparation of the Organolithium Reagent:** Prepare the organolithium reagent (RLi) in an appropriate solvent (e.g., diethyl ether or THF) under an inert atmosphere.

- **Formation of the Cuprate:** In a separate flask under an inert atmosphere, suspend cuprous cyanide (1 equivalent) in anhydrous THF. Cool the suspension to a low temperature (typically $-78\text{ }^{\circ}\text{C}$). Slowly add the organolithium reagent (1 equivalent) to the CuCN suspension. Allow the mixture to stir at this temperature for a period to ensure complete formation of the lower-order cyanocuprate ($\text{RCu}(\text{CN})\text{Li}$).
- **Reaction with Electrophile:** To the freshly prepared cyanocuprate solution at $-78\text{ }^{\circ}\text{C}$, add the α,β -unsaturated ketone (1 equivalent) dissolved in anhydrous THF.
- **Quenching and Work-up:** After the reaction is complete (monitored by TLC), quench the reaction at low temperature by adding a saturated aqueous solution of ammonium chloride. Allow the mixture to warm to room temperature.
- **Extraction and Purification:** Extract the product with an organic solvent (e.g., diethyl ether). The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and concentrated in vacuo. The crude product is then purified by column chromatography.



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Caption: General workflow for organocuprate formation and reaction.

Safety and Handling

Cuprous cyanide is highly toxic and must be handled with extreme caution in a well-ventilated fume hood.[3] It is fatal if swallowed, inhaled, or in contact with skin.[10] Contact with acids liberates highly toxic hydrogen cyanide gas.[6][9][18] Appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles, is mandatory. All waste containing cuprous cyanide must be disposed of as hazardous waste according to institutional and governmental regulations.

Conclusion

Cuprous cyanide remains an indispensable tool for chemists in research and industry. Its unique reactivity in the synthesis of nitriles and as a precursor to a wide array of organocuprate reagents solidifies its importance in the construction of complex molecular architectures, including those with significant biological activity. A thorough understanding of its properties, reaction protocols, and safety considerations, as outlined in this guide, is essential for its effective and safe utilization in the laboratory.

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